

Application Notes and Protocols for Studying Geodesic Motion in BTZ Spacetime

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Introduction

The Bañados-Teitelboim-Zanelli (**BTZ**) black hole is a solution to (2+1)-dimensional general relativity with a negative cosmological constant.[1] Despite its lower-dimensional nature, it serves as a valuable theoretical laboratory for studying fundamental aspects of black hole physics, quantum gravity, and the AdS/CFT correspondence.[2] Analyzing the motion of test particles (geodesics) in **BTZ** spacetime is a crucial step in understanding its gravitational field. These application notes provide a comprehensive overview and a structured protocol for studying timelike and null geodesic motion in the spacetime of a static, uncharged **BTZ** black hole.

Theoretical Framework

The metric for a static, uncharged **BTZ** black hole is given by:

$$ds^2 = -f(r)dt^2 + f(r)^{-1}dr^2 + r^2d\phi^2$$

where $f(r) = -M + r^2/l^2$. Here, M is the mass of the black hole and I is related to the negative cosmological constant Λ by $\Lambda = -1/l^2$.[1][2] The event horizon is located at $r_+ = I\sqrt{M}$.

The motion of test particles is governed by the geodesic equation. A powerful method for analyzing these trajectories is through an effective potential derived from the conserved



quantities of motion. Due to the symmetries of the **BTZ** spacetime, the energy (E) and angular momentum (L) of a test particle are conserved.

The geodesic equations can be derived from the Lagrangian formalism.[3] For a particle with mass m, the radial equation of motion can be expressed in terms of an effective potential V eff(r):

$$(dr/d\tau)^2 = E^2 - V_eff(r)^2$$

where τ is the proper time. The effective potential is given by:

$$V_{eff}(r)^2 = (-M + r^2/l^2)(m^2 + L^2/r^2)$$

Here, m=1 for massive particles (timelike geodesics) and m=0 for massless particles like photons (null geodesics).[3] The nature of the orbits is determined by the relationship between the particle's energy E and the effective potential.

Data Presentation: Classification of Geodesic Orbits

The types of possible orbits are determined by the particle's energy E and angular momentum L. The shape of the effective potential V_eff(r) for different values of L dictates the regions of allowed motion for a given energy.

Table 1: Parameters for Timelike Geodesics (Massive Particles, m=1)



Orbit Type	Condition on Energy (E) and Angular Momentum (L)	Description of Motion
Bound Orbit (Planetary)	V_min < E < V_max	The particle is confined to a region between a minimum and maximum radius, orbiting the black hole.
Circular Orbit (Stable/Unstable)	E = V_min or E = V_max	The particle moves in a circular path at a constant radius corresponding to a local extremum of the potential.
Escape Orbit (Flyby)	E > V_max	The particle comes from infinity, reaches a point of closest approach, and returns to infinity.[4]
Terminating Bound Orbit	E allows motion to r < r+	The particle orbits and eventually falls into the black hole.[1][2]
Plunging Orbit	High E, low L	The particle falls directly into the black hole from infinity.

Table 2: Parameters for Null Geodesics (Massless Particles, m=0)



Orbit Type	Condition on Energy (E) and Angular Momentum (L)	Description of Motion
Unstable Circular Orbit	E = V_max	A photon can orbit the black hole at a specific radius, but any perturbation will cause it to either fall in or escape.
Escape Orbit	E > V_max	The photon comes from infinity, is deflected by the black hole's gravity, and escapes to infinity. This is the basis of gravitational lensing. [5]
Absorbing Orbit	E < V_max or low L	The photon is captured by the black hole.[4]

Experimental Protocols

This section details the computational protocol for analyzing and visualizing geodesic motion in **BTZ** spacetime.

Protocol 1: Derivation and Analysis of the Effective Potential

- Define the **BTZ** Metric: Start with the metric for the static **BTZ** black hole: $ds^2 = -(-M + r^2/l^2)dt^2 + (-M + r^2/l^2)^{-1}dr^2 + r^2d\phi^2$.
- Formulate the Lagrangian: The Lagrangian L for a test particle is given by L = $1/2 * g_{\mu\nu} * (dx^{\mu}/d\tau) * (dx^{\nu}/d\tau)$.
- Identify Conserved Quantities: From the Lagrangian, derive the conserved energy E and angular momentum L corresponding to the time and angular symmetries.
- Derive the Radial Equation: Use the conserved quantities and the normalization condition $g_{\mu\nu} * u^{\mu} * u^{\nu} = -m^2$ (where u^{μ} is the four-velocity and m is the particle's mass) to obtain



the radial equation of motion.

- Define the Effective Potential: Isolate the $(dr/d\tau)^2$ term on one side of the equation. The remaining terms on the other side, dependent on r, constitute the effective potential V_eff(r).
- Analyze the Potential: Plot V_eff(r) versus r for different values of angular momentum L. The local maxima and minima of this potential correspond to unstable and stable circular orbits, respectively.
- Classify Orbits: Based on the plot, determine the regions of r where motion is possible for a
 given energy E (E² ≥ V_eff(r)²). This allows for the classification of orbits as described in
 Tables 1 and 2.

Protocol 2: Numerical Integration of Geodesic Equations

- Set up the System of ODEs: The geodesic equations form a set of coupled second-order ordinary differential equations (ODEs).[6] These can be converted into a larger system of first-order ODEs, which is a standard form for numerical solvers.
- Choose a Numerical Method: A fourth-order Runge-Kutta method is a robust and commonly used algorithm for integrating geodesic equations.[6][7]
- Define Initial Conditions: Specify the initial position (t₀, r₀, φ₀) and initial four-velocity (u^{t₀}, u^{r₀}, u^{φ₀}) of the test particle. These initial conditions will determine the conserved quantities E and L.
- Perform Numerical Integration: Use a computational environment like Python (with SciPy) or Mathematica to numerically solve the system of ODEs.[8] The output will be the coordinates of the particle at discrete steps in the affine parameter (e.g., proper time τ).
- Visualize the Trajectory: Plot the resulting (r, ϕ) coordinates to visualize the particle's trajectory in the spatial plane of the **BTZ** spacetime.

Visualization of the Research Workflow

The following diagram illustrates the logical flow for studying geodesic motion in **BTZ** spacetime.



Caption: Workflow for analyzing geodesic motion in **BTZ** spacetime.

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References

- 1. journals.aps.org [journals.aps.org]
- 2. arxiv.org [arxiv.org]
- 3. arxiv.org [arxiv.org]
- 4. structure-of-geodesics-in-the-regular-hayward-black-hole-space-time Ask this paper |
 Bohrium [bohrium.com]
- 5. researchgate.net [researchgate.net]
- 6. experimental physics How to get numerical solutions for Geodesic path using numerical Metric in General Relativity? Physics Stack Exchange [physics.stackexchange.com]
- 7. arxiv.org [arxiv.org]
- 8. m-hikari.com [m-hikari.com]
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